

Essential Safety and Operational Guide for Handling 1-Naphthalenepropionic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Naphthalenepropionic acid

Cat. No.: B188576

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This guide provides immediate, essential safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **1-Naphthalenepropionic acid**. The following procedures are designed to ensure safe handling, storage, and disposal of this chemical in a laboratory setting.

Chemical Identifier:

Compound Name	1-Naphthalenepropionic acid
Molecular Formula	C13H12O2
CAS Number	3243-42-3
Molecular Weight	200.23 g/mol

Hazard Identification and GHS Classification

1-Naphthalenepropionic acid poses several health risks.^{[1][2][3]} The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[1][2][3]
Serious Eye Irritation	2A	H319: Causes serious eye irritation.[1][2][3]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation.[1][2][3]

Signal Word: Warning

Pictograms:

- Exclamation Mark

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Naphthalenepropionic acid** to minimize exposure and ensure personal safety.[[4](#)][[5](#)][[6](#)]

Protection Type	Specification	Standard
Eye Protection	Goggles or safety glasses with side-shields.	European Standard EN 166 or OSHA 29 CFR 1910.133.[4][5][6]
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, Nitrile rubber).	Inspect gloves before use.[4][5][6]
Skin and Body Protection	Long-sleeved laboratory coat.	Ensure full coverage of exposed skin.[4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[4][5][7]	Necessary when working outside a fume hood or with large quantities.

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls:

- Always handle **1-Naphthalenepropionic acid** in a well-ventilated area.[7]
- Use a chemical fume hood for all procedures that may generate dust or aerosols.[5]

2. Personal Preparation:

- Don the required PPE as specified in the table above.
- Ensure an eyewash station and safety shower are readily accessible.

3. Handling the Chemical:

- Avoid direct contact with skin and eyes.[6][7]
- Avoid formation of dust and aerosols.[6][7]
- Use non-sparking tools to prevent ignition.[7]
- Wash hands thoroughly after handling.[6]

4. Storage:

- Store in a cool, dry, and well-ventilated place.[4][7]
- Keep the container tightly closed when not in use.[4][7]
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[5][7]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[5][6][7]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][6][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][7]

Spill Response:

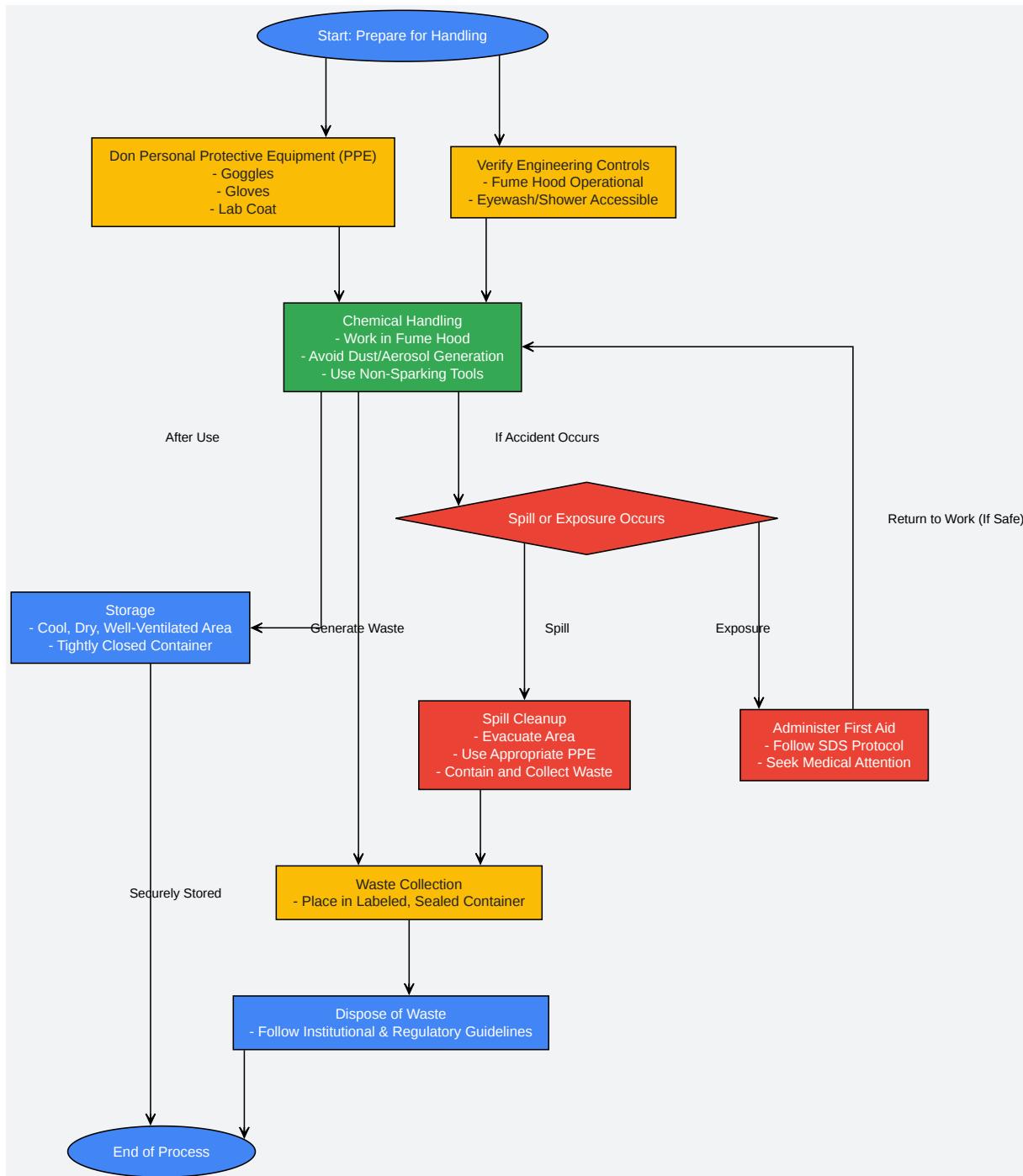
- Evacuate personnel from the spill area.
- Wear appropriate PPE, including respiratory protection.
- For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[6]
- For large spills, prevent further leakage if it is safe to do so.[7]
- Do not let the chemical enter drains.[6][7]

Disposal Plan

- Dispose of **1-Naphthalenepropionic acid** and any contaminated materials in accordance with all applicable local, state, and federal regulations.
- Waste materials should be placed in a labeled, sealed container.

- Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Workflow for Safe Handling and Disposal of 1-Naphthalenepropionic Acid



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Caption: Workflow for the safe handling and disposal of **1-Naphthalenepropionic acid**.

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